Technical Guide: Physical Characterization and Synthesis of 1,1-Dipropoxypropane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1,1-Dipropoxypropane*
CAS No.:	*4744-11-0*
Cat. No.:	*B106987*

Get Quote

Executive Summary

1,1-Dipropoxypropane (CAS 4744-11-0), also known as propanal dipropyl acetal, is a lipophilic organic solvent and intermediate increasingly relevant in drug development and volatile organic compound (VOC) biomarker research. Despite its structural simplicity, precise thermophysical data for this compound is often fragmented in literature.

This guide consolidates available experimental data—specifically density (

) and boiling point (

)—while addressing the scarcity of viscosity data through theoretical estimation and rigorous measurement protocols. It provides a self-validating framework for researchers to synthesize, characterize, and model the physical behavior of this acetal for pharmaceutical applications.

Chemical Identity & Structural Properties[1][2][3][4][5]

© 2026 BenchChem. All rights reserved.

1,1-Dipropoxypropane is an acetal formed by the condensation of propanal and 1-propanol. Its stability in basic media and hydrolytic lability in acidic conditions make it a valuable protecting group strategy and a pH-responsive solvent candidate.

Property	Value	Unit	Source
IUPAC Name	1,1-Dipropoxypropane	-	[1]
CAS Number	4744-11-0	-	[1]
Molecular Formula		-	[1]
Molecular Weight	160.25	g/mol	[1]
Boiling Point	171.8	(at 760 mmHg)	[2]
Flash Point	37.3		[2]
Density ( )	0.842	(at)	[2]
Refractive Index ( )	~1.41	-	[3]
LogP (Predicted)	2.8	-	[1]

Physical Properties: Density and Viscosity[6]

Density ( )

The density of **1,1-dipropoxypropane** is reported as 0.842 g/cm³ at standard ambient temperature [2]. For formulation modeling, the temperature dependence of density for organic acetals typically follows a linear relationship over the liquid range (

to

):

- : Density at reference temperature (0.842 g/cm³).

© 2026 BenchChem. All rights reserved.

- : Thermal expansion coefficient (Estimated:

  for linear acetals).

Viscosity ( )

Precise experimental viscosity data for **1,1-dipropoxypropane** is limited in open literature. Based on homologous series analysis (comparing to 1,1-diethoxypropane and similar glycol ethers), the dynamic viscosity is estimated to fall within the 0.8 – 1.2 mPa·s (cP) range at

.

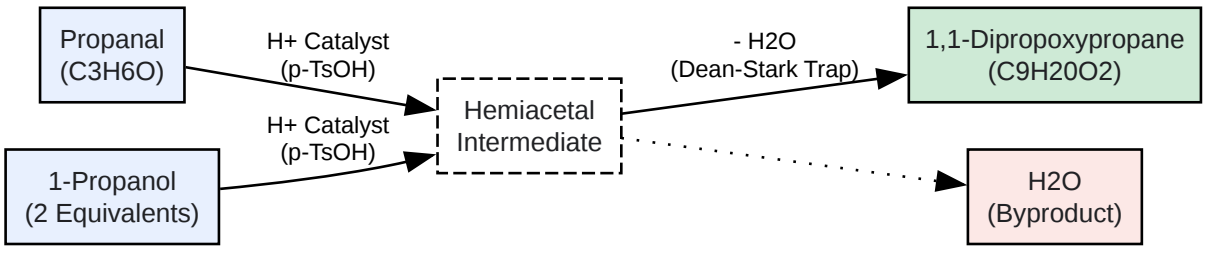
Theoretical Modeling: To predict viscosity at varying temperatures (

), the Arrhenius-Andrade equation should be applied to experimental data generated using Protocol B (below):

- : Dynamic viscosity (mPa·s)
- : Activation energy of viscous flow
- : Gas constant
- : Pre-exponential factor

Synthesis and Reaction Mechanism

The synthesis involves the acid-catalyzed acetalization of propanal with an excess of 1-propanol. Water removal is critical to drive the equilibrium forward.



Click to download full resolution via product page

Figure 1: Acid-catalyzed synthesis pathway of **1,1-dipropoxypropane** via hemiacetal intermediate.

© 2026 BenchChem. All rights reserved.

Experimental Protocols

To ensure data integrity for regulatory submissions (e.g., IND/NDA), use the following self-validating protocols.

Protocol A: High-Precision Density Measurement

- Instrument: Oscillating U-tube Densimeter (e.g., Anton Paar DMA 5000).
- Standard: ASTM D4052.
- Uncertainty Target:

  .

Workflow:

- Cleaning: Flush U-tube with ethanol followed by acetone. Dry with desiccated air until density reads

  (air density).
- Calibration: Perform water check at

  (Target:

).
- Sample Injection: Inject 2 mL of **1,1-dipropoxypropane** (filtered 0.45 µm) avoiding microbubbles.
- Equilibration: Allow thermal equilibrium (stability criterion:

  variance over 60s).
- Data Logging: Record density at

  .

Protocol B: Viscosity Determination

© 2026 BenchChem. All rights reserved.

- Instrument: Automated Rolling Ball Viscometer (e.g., Lovis 2000) or Capillary Viscometer (Ubbelohde).
- Standard: ASTM D445 / DIN 53015.

Workflow:

- Selection: Choose capillary/capillary size ensuring flow time > 200s to minimize kinetic energy corrections.
- Temperature Control: Maintain bath stability to

  .
- Measurement: Measure flow time (

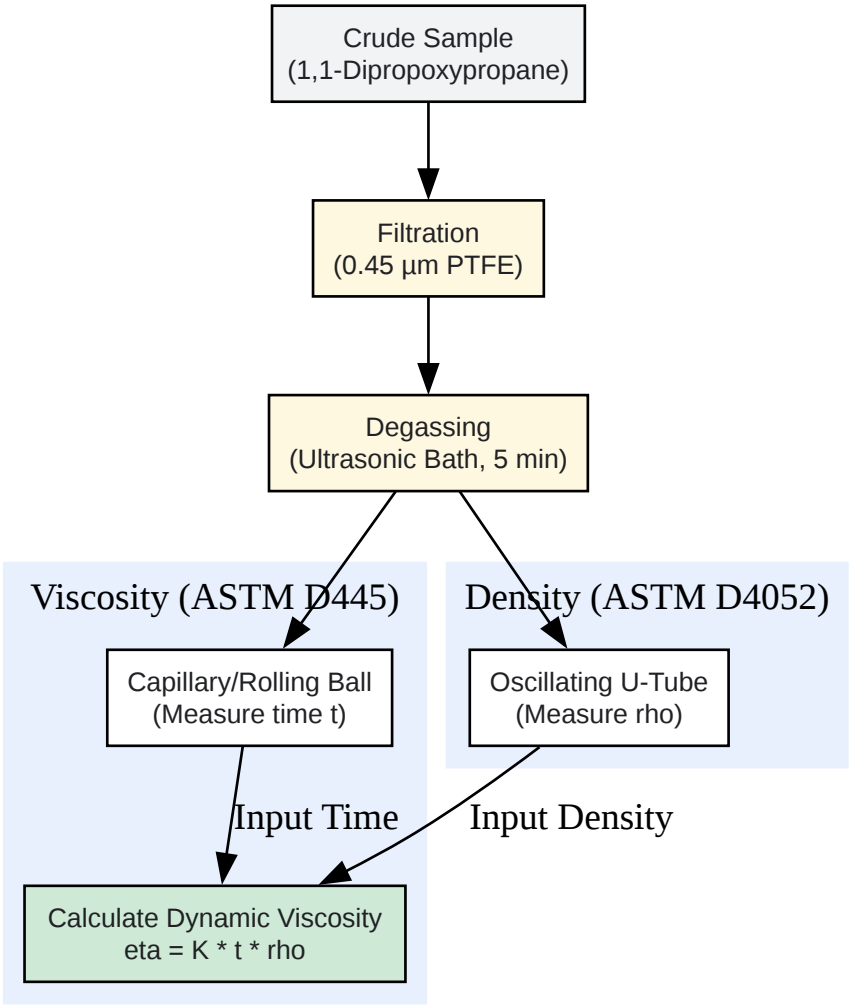
) in triplicate.
- Calculation:

  , where

  is the capillary constant and

  is the density measured in Protocol A.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Integrated workflow for determining dynamic viscosity using density inputs.

Applications in Drug Development

Green Solvent Alternative

1,1-Dipropoxypropane exhibits properties similar to traditional ether solvents (e.g., diethyl ether, THF) but with a higher boiling point (

) and lower volatility. This makes it a safer candidate for high-temperature extractions or reactions requiring non-polar aprotic conditions.

Biomarker Research

© 2026 BenchChem. All rights reserved.

Recent studies identify this compound as a volatile organic compound (VOC) in biological matrices.[1] Accurate physical property data is essential for calibrating GC-MS headspace analysis methods used in diagnostic screening [2].

References

- National Center for Biotechnology Information. (2023).[2] PubChem Compound Summary for CID 521219, **1,1-Dipropoxypropane**. Retrieved from [Link]
- ASTM International. ASTM D4052-18: Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter. West Conshohocken, PA.
- ASTM International. ASTM D445-21: Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids. West Conshohocken, PA.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1,1-Dipropoxypropane (CAS 4744-11-0) - High-Purity Reagent [benchchem.com]
- 2. Sci-Hub. Viscosity predictions for model miscible polymer blends: Including self-concentration, double reptation, and tube dilation / Journal of Rheology, 2005 [sci-hub.red]
- To cite this document: BenchChem. [Technical Guide: Physical Characterization and Synthesis of 1,1-Dipropoxypropane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106987/docs#technical-guide-physical-characterization-and-synthesis-of-1-1-dipropoxypropane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.